

Essential Safety and Operational Guide for HaloFlipper 30

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Compound of Interest

Compound Name: HaloFlipper 30

Cat. No.: B12369041

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This document provides immediate and essential safety protocols, logistical plans, and detailed operational procedures for the handling and disposal of **HaloFlipper 30**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and effective experimental execution.

Immediate Safety and Handling

Proper personal protective equipment (PPE) is mandatory when handling **HaloFlipper 30**. The following table summarizes the required PPE.

PPE Category	Item	Specifications and Usage
Eye and Face Protection	Safety Goggles	Must be ANSI Z87.1 compliant with side shields to protect against splashes.
Hand Protection	Nitrile Gloves	Double-gloving is recommended. Inspect for tears or punctures before use. Change gloves immediately upon contamination.
Protective Clothing	Laboratory Coat	A full-length lab coat must be worn to protect skin and clothing.

Emergency Procedures:

- After Inhalation: Move the individual to fresh air. If breathing is difficult, seek medical attention.
- After Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.[\[1\]](#)
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[1\]](#)
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Logistical Information: Storage and Disposal

Proper storage and disposal are critical for maintaining the integrity of **HaloFlipper 30** and ensuring laboratory safety.

Aspect	Procedure
Storage of Lyophilized Powder	Store the vial at -20°C upon receipt.
Storage of Stock Solution	Store the DMSO stock solution at -20°C. The solution is stable for up to 3 months. Avoid multiple freeze-thaw cycles. Allow the vial to warm to room temperature before opening. [2]
Disposal	Dispose of HaloFlipper 30 and its solutions in compliance with all local, state, and federal regulations for chemical waste. Do not pour down the drain. Contaminated materials (e.g., pipette tips, gloves) should be disposed of as chemical waste.

Operational Plan: Preparation of HaloFlipper 30 Solutions

Accurate preparation of **HaloFlipper 30** solutions is crucial for successful experimentation.

3.1. Preparation of 200 μ M Stock Solution

- Allow the vial of lyophilized **HaloFlipper 30** to warm to room temperature before opening.
- Dissolve the contents of the vial (10 nmol) in 50 μ L of anhydrous dimethyl sulfoxide (DMSO) to create a 200 μ M stock solution.[\[2\]](#)
- Vortex briefly to ensure complete dissolution.
- Store the stock solution at -20°C .

Note: Use new, anhydrous DMSO, as moisture can reduce the shelf life of the probe.[\[2\]](#) DMSO is known to facilitate the entry of organic molecules into tissues; handle with particular caution.

3.2. Preparation of Staining Solution

- Dilute the 200 μ M **HaloFlipper 30** DMSO stock solution 1:1000 in your standard cell culture medium (e.g., DMEM + 10% fetal bovine serum) to a final concentration of 200 nM.
- Vortex the solution briefly.
- Use the staining solution immediately after preparation. Do not store or reuse.

The optimal concentration for live cell labeling may vary depending on the cell line and experimental conditions, typically ranging from 100-500 nM.

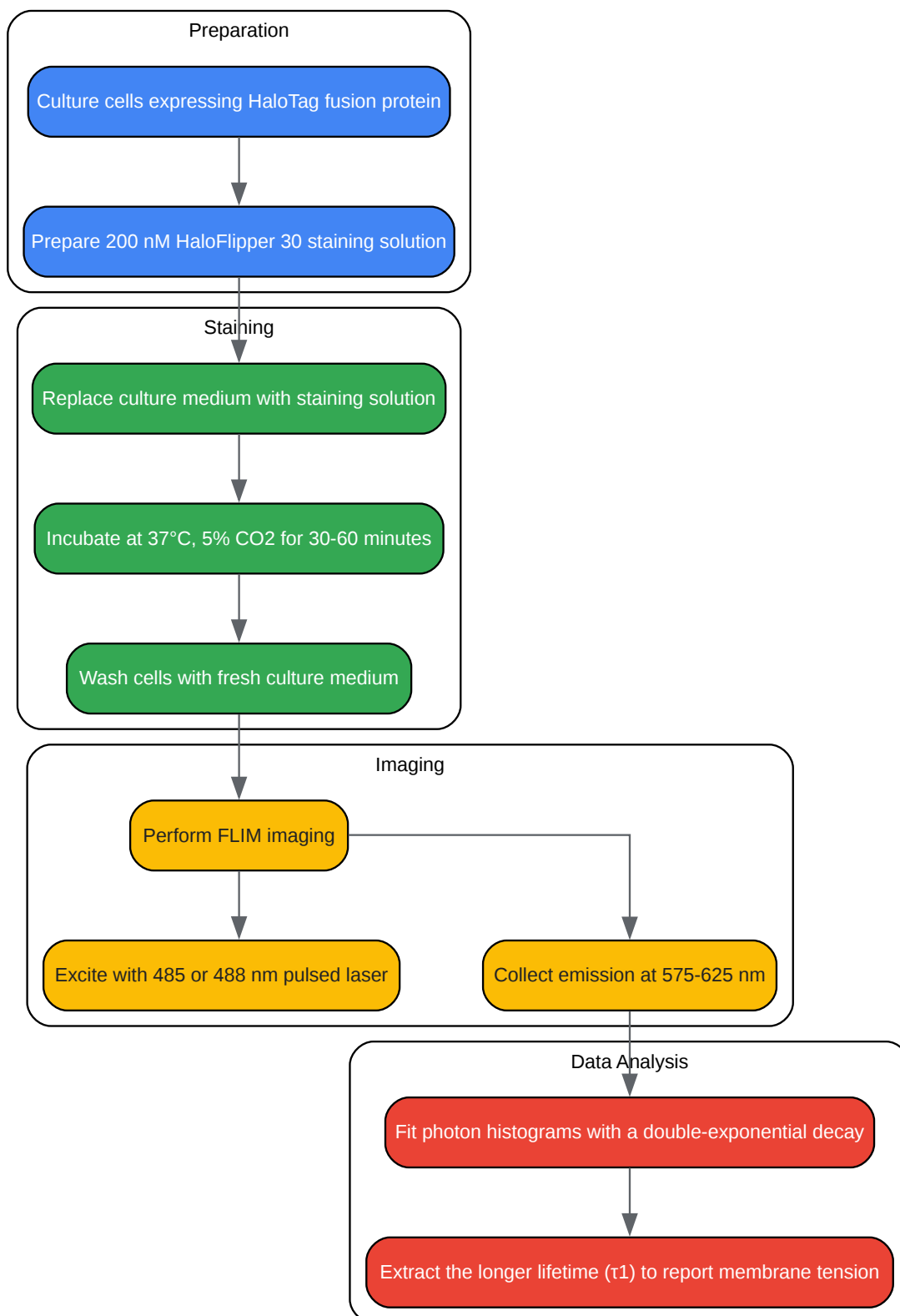
Experimental Protocols

The following protocols are based on methodologies cited in key research articles.

4.1. Live Cell Staining and FLIM Imaging

This protocol is adapted from the work of Straková K., et al. (2020) and is suitable for imaging membrane tension in various organelles.

Workflow for Live Cell Staining and FLIM Imaging



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Caption: Workflow for staining live cells with **HaloFlipper 30** and subsequent FLIM imaging.

Detailed Steps:

- Cell Culture: Plate cells expressing the HaloTag™ fusion protein of interest onto a suitable imaging dish or coverslip.
- Staining:
 - Aspirate the culture medium from the cells.
 - Add the freshly prepared 200 nM **HaloFlipper 30** staining solution to the cells.
 - Incubate the cells for 30 to 60 minutes at 37°C in a humidified atmosphere with 5% CO₂.
 - Wash the cells once with fresh culture medium to remove any unbound probe.
- Fluorescence Lifetime Imaging Microscopy (FLIM):
 - Image the cells using a standard FLIM microscope.
 - Use a 485 or 488 nm pulsed laser for excitation.
 - Collect emitted photons through a 600/50 nm bandpass filter.
- Data Analysis:
 - Analyze the FLIM data by fitting the photon histograms from regions of interest with a double-exponential decay function.
 - The longer lifetime component (τ_1) is used to report changes in membrane tension. This value typically ranges from 2.8 to 7.0 ns.

4.2. Quantitative Data from Cited Experiments

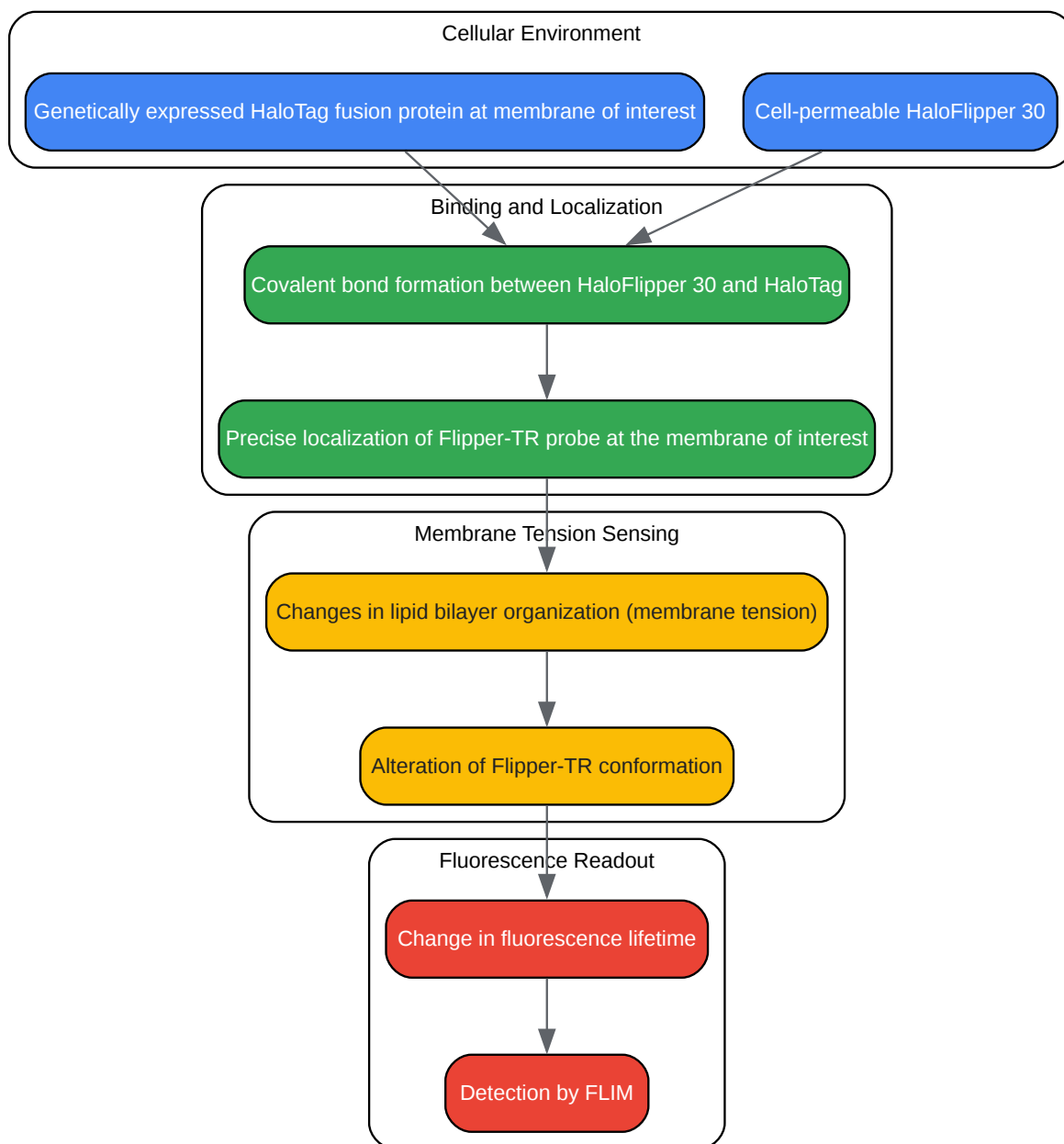
The following table summarizes key quantitative findings from the foundational paper on HaloFlippers by Straková K., et al. (2020).

Parameter	Value	Context	Reference
Excitation Wavelength	488 nm	Optimal for exciting the Flipper-TR fluorophore.	Straková K., et al., 2020
Emission Collection	575 - 625 nm	Wavelength range for collecting the fluorescence signal.	Straková K., et al., 2020
Fluorescence Lifetime (τ) in ER	~3.5 ns	Baseline fluorescence lifetime of HaloFlipper 3 in the endoplasmic reticulum.	
Lifetime Change ($\Delta\tau$) with Hyperosmotic Stress	~0.3 ns decrease	Decrease in fluorescence lifetime in the ER in response to hyperosmotic stress, indicating a decrease in membrane tension.	

Signaling Pathways and Logical Relationships

The mechanism of **HaloFlipper 30** relies on its specific binding to the HaloTag protein and the environmentally sensitive fluorescence of the Flipper-TR probe.

Logical Relationship of **HaloFlipper 30** Action



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Caption: Mechanism of **HaloFlipper 30** for targeted membrane tension measurement.

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References

- 1. A fluorescent membrane tension probe | Documents - Sistema Vasco de Ciencia [research.science.eus]
- 2. pubs.acs.org [pubs.acs.org]
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